

Application Note: Spectrophotometric Determination of Amineptine Hydrochloride

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Compound of Interest

Compound Name: Amineptine hydrochloride

Cat. No.: B1220269

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Amineptine hydrochloride is a tricyclic antidepressant with stimulating effects on the central nervous system.[1] It acts as an indirect dopamine agonist by selectively inhibiting dopamine uptake and inducing its release.[1] Accurate and reliable analytical methods are crucial for the quality control of pharmaceutical formulations containing **Amineptine hydrochloride**. This application note details a sensitive and validated extraction spectrophotometric method for the quantitative determination of **Amineptine hydrochloride**. The described protocol is based on the formation of an ion-pair complex, which can be measured using UV-Vis spectrophotometry.

Principle

The method involves the formation of an ion-pair complex between the protonated amine group of **Amineptine hydrochloride** and an inorganic complex of Mo(V)-thiocyanate.[2][3] This colored complex is then extracted into an organic solvent, and the absorbance is measured at a specific wavelength. The intensity of the color is directly proportional to the concentration of **Amineptine hydrochloride** in the sample.

Data Presentation

The following table summarizes the quantitative data for the spectrophotometric determination of **Amineptine hydrochloride** based on the ion-pair formation with Mo(V)-thiocyanate.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	Not specified in abstract	[2][3]
Concentration Range	2-32 $\mu\text{g/mL}$	[2][3]
Sandell Sensitivity	0.138 $\mu\text{g/cm}^2$	[2]
Standard Deviation (SD)	0.12 - 0.259	[2]
Relative Standard Deviation (RSD)	0.12 - 0.399%	[2]
Molar Mass	373.916 g/mol	
Molecular Formula	C ₂₂ H ₂₈ ClNO ₂	

Experimental Protocols

Methodology: Ion-Pair Extraction Spectrophotometry

This protocol is based on the method described by El-Dien et al. (2006).[2]

1. Materials and Reagents:

- **Amineptine hydrochloride** reference standard
- Ammonium molybdate
- Potassium thiocyanate
- Ascorbic acid
- Hydrochloric acid
- Methylene chloride
- Distilled or deionized water

2. Preparation of Reagent Solutions:

- Mo(V)-Thiocyanate Reagent: Prepare by mixing appropriate volumes of ammonium molybdate and potassium thiocyanate solutions in the presence of hydrochloric acid. Ascorbic acid is used to reduce Mo(VI) to Mo(V). The exact concentrations and ratios should be optimized as per the original research paper.
- Standard **Amineptine Hydrochloride** Solution: Prepare a stock solution of **Amineptine hydrochloride** in distilled water. Prepare working standards of varying concentrations (e.g., in the range of 2-32 µg/mL) by serial dilution of the stock solution.

3. Sample Preparation:

- For Pure Drug: Accurately weigh and dissolve a specific amount of **Amineptine hydrochloride** in distilled water to obtain a known concentration.
- For Pharmaceutical Formulations (e.g., Tablets):
 - Weigh and finely powder a number of tablets.
 - Accurately weigh a portion of the powder equivalent to a specific amount of **Amineptine hydrochloride**.
 - Dissolve the powder in distilled water, sonicate if necessary to ensure complete dissolution of the active ingredient.
 - Filter the solution to remove any insoluble excipients.
 - Dilute the filtrate with distilled water to a suitable concentration within the Beer's law range.

4. Experimental Procedure:

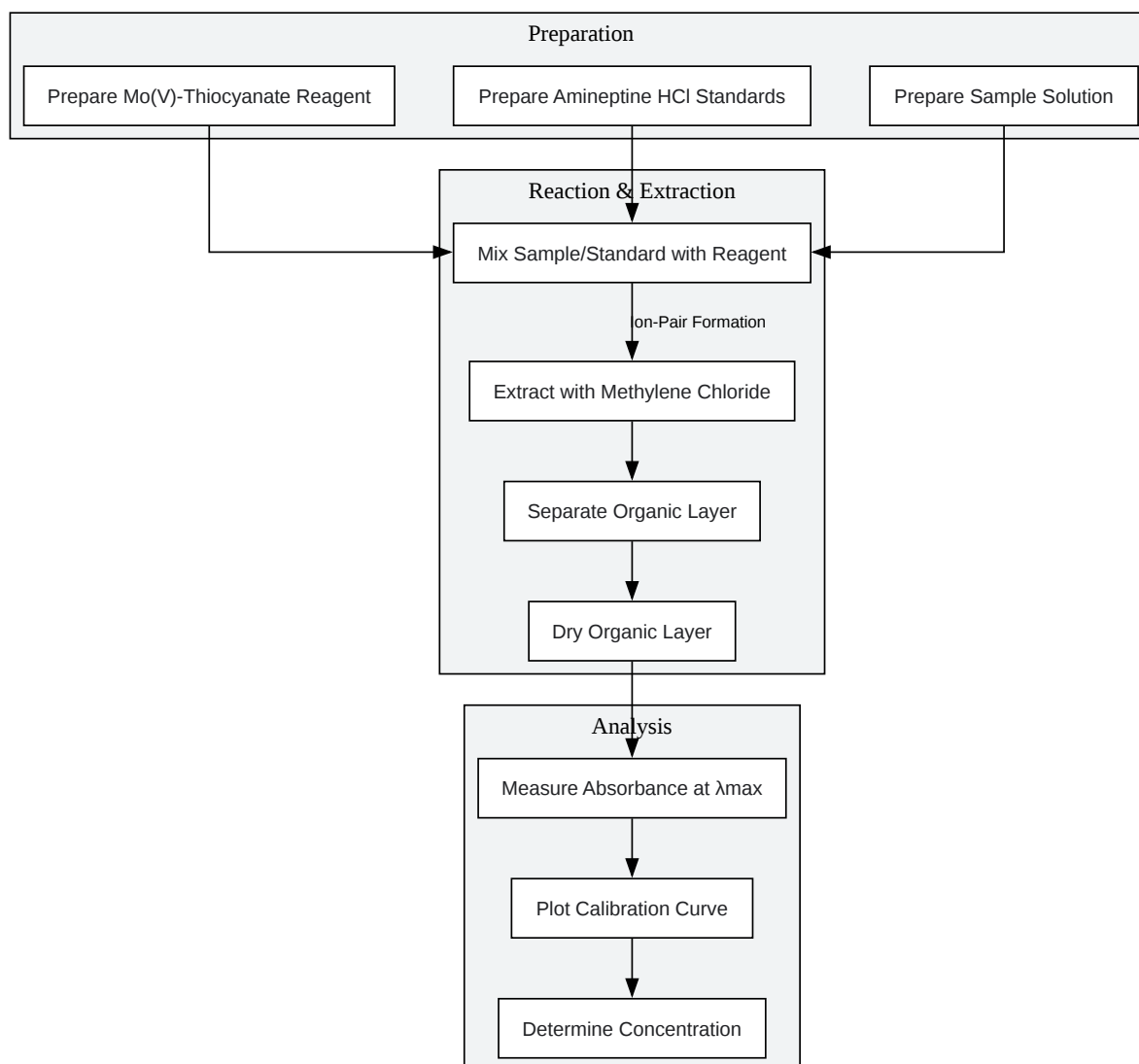
- Pipette a known volume of the standard or sample solution into a separatory funnel.
- Add the pre-prepared Mo(V)-thiocyanate reagent.
- Shake the mixture for a specified time to ensure complete formation of the ion-pair complex.
- Add a measured volume of methylene chloride to the separatory funnel.

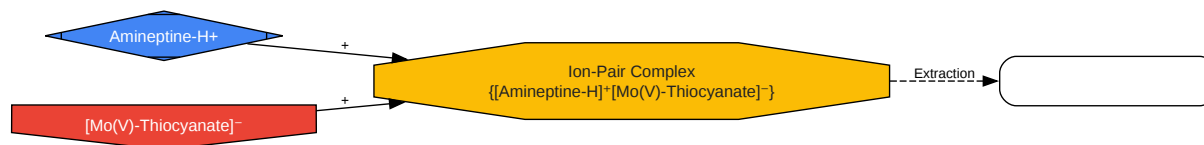
- Shake vigorously for a few minutes to extract the colored ion-pair complex into the organic layer.
- Allow the two layers to separate completely.
- Drain the organic layer (methylene chloride) into a dry beaker or flask containing a drying agent like anhydrous sodium sulfate to remove any traces of water.
- Measure the absorbance of the organic extract at the wavelength of maximum absorbance (λ_{max}) against a reagent blank prepared in the same manner but without the drug.

5. Calibration Curve:

- Prepare a series of standard solutions of **Amineptine hydrochloride** with concentrations ranging from 2 to 32 $\mu\text{g/mL}$.
- Follow the experimental procedure (steps 1-8) for each standard solution.
- Plot a graph of absorbance versus the corresponding concentration of **Amineptine hydrochloride**.
- The resulting calibration curve should be linear. The concentration of the unknown sample can be determined from this curve.

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